

Diethyl 2-bromoglutarate molecular structure and formula

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Compound of Interest

Compound Name: Diethyl 2-bromoglutarate

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An In-depth Technical Guide to Diethyl 2-bromoglutarate

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **Diethyl 2-bromoglutarate**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Molecular Structure and Formula

Diethyl 2-bromoglutarate, also known by its IUPAC name diethyl 2-bromopentanedioate, is an alpha-halogenated diester.[1][2][3] The presence of a bromine atom on the carbon adjacent to one of the carbonyl groups makes it a valuable reagent for nucleophilic substitution reactions.[4]

The molecular formula for **Diethyl 2-bromoglutarate** is $C_9H_{15}BrO_4$. [1][3] Its structure consists of a five-carbon glutarate backbone with two ethyl ester groups at positions 1 and 5, and a bromine atom at position 2.

Key Structural Features:

- **Glutarate Backbone:** A five-carbon dicarboxylic acid ester.
- **Ester Groups:** Two ethyl ester functional groups.

- **Bromo Group:** A bromine atom at the alpha-position to one of the ester groups, creating a chiral center.

Physicochemical Properties

The following table summarizes the key quantitative data for **Diethyl 2-bromoglutarate**. This compound is a colorless liquid under standard conditions.^[1] It is important to note that **Diethyl 2-bromoglutarate** is considered a relatively unstable compound that can degrade over time, especially in the presence of heat or water, through hydrolysis or cyclization.^{[4][5]}

Property	Value	Source
CAS Number	7209-00-9	^{[1][2][3]}
Molecular Formula	C ₉ H ₁₅ BrO ₄	^{[1][2][3]}
Molecular Weight	267.12 g/mol	^{[1][2]}
IUPAC Name	diethyl 2-bromopentanedioate	^[1]
Boiling Point	142-148 °C	^[2]
Density	1.351 ± 0.06 g/cm ³ (Predicted)	^[2]
Refractive Index	1.457 (at 20°C)	^[2]
Appearance	Colorless Liquid	^[1]
Purity	Typically ≥95%	^[1]
Storage	0-8 °C	^[1]

Synthesis and Experimental Protocols

Diethyl 2-bromoglutarate is a crucial building block in organic synthesis, particularly for introducing a glutaric acid fragment into more complex molecules.^[4] For instance, it is used in the synthesis of gadopiclesol, a contrast agent for medical imaging.^[4]

One synthetic route involves the bromination of diethyl glutarate. A detailed experimental protocol for a related synthesis of a 2-bromoglutaric acid diester is described in patent literature, starting from L-glutamic acid.^[4]

Example Experimental Protocol: Synthesis from L-Glutamic Acid

This protocol is adapted from a patented method for synthesizing 2-bromoglutaric acid diesters.
[4]

Objective: To synthesize a 2-bromoglutaric acid diester.

Materials:

- L-glutamic acid
- Sodium nitrite
- Water
- Appropriate alcohol (e.g., butanol for dibutyl ester)
- Acid catalyst (e.g., sulfuric acid)
- Brominating agent

Procedure:

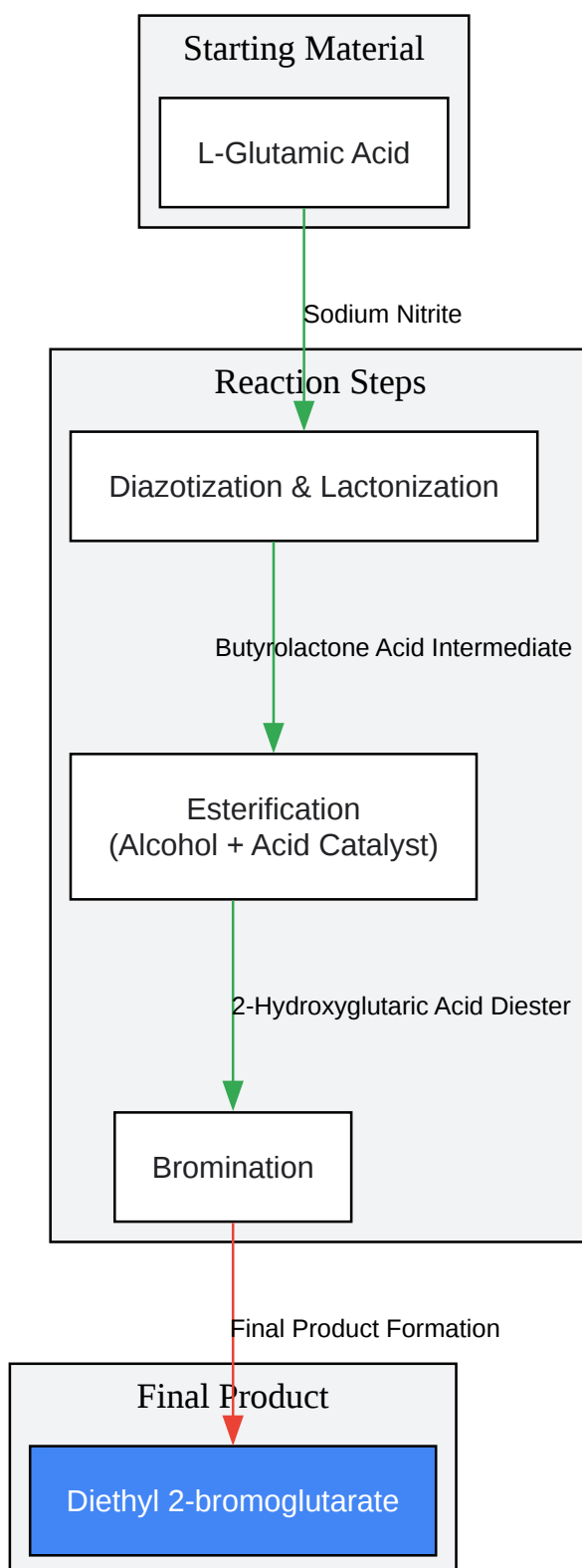
- **Diazotization:** Dissolve L-glutamic acid (1 mol) in water. Heat the solution to approximately 55°C. Slowly add a solution of sodium nitrite (1.1 mol) in water. Maintain the temperature and stir the reaction mixture for 2-5 hours.[5]
- **Lactone Formation:** The reaction of L-glutamic acid with sodium nitrite leads to the formation of an intermediate, which can then form a butyrolactone acid.
- **Esterification:** React the butyrolactone acid with an excess of the desired alcohol (e.g., n-butanol) in the presence of an acid catalyst like sulfuric acid. This step opens the lactone ring and forms the corresponding 2-hydroxyglutaric acid diester.[5]
- **Bromination:** The resulting 2-hydroxyglutaric acid diester is then subjected to bromination to replace the hydroxyl group with a bromine atom, yielding the final **Diethyl 2-bromoglutarate**.

- Purification: The crude product is purified, for example, by washing with a sodium bicarbonate solution and then with water, followed by concentration under vacuum.[4]

Visualizations

Logical Workflow for Synthesis

The following diagram illustrates the key steps in a generalized synthesis pathway for a 2-bromoglutaric acid diester starting from L-glutamic acid.



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Caption: Generalized synthesis pathway for **Diethyl 2-bromoglutarate**.

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